

Safeguarding Your Research: A Comprehensive Guide to Handling 13-cis-Lycopene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 13-cis-Lycopene

Cat. No.: B082249

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For researchers, scientists, and drug development professionals working with **13-cis-Lycopene**, ensuring safe handling and proper disposal is paramount. This guide provides essential, immediate safety and logistical information, including detailed operational and disposal plans, to foster a secure laboratory environment.

Operational Plan: Handling 13-cis-Lycopene

13-cis-Lycopene, a geometric isomer of lycopene, is a red, crystalline powder. While not classified as a hazardous substance, proper handling is crucial to minimize exposure and maintain the compound's integrity, as it is sensitive to light, heat, and oxygen.^[1]

1. Engineering Controls:

- Work in a well-ventilated area. To prevent inhalation of dust, the use of a laboratory fume hood or a local exhaust ventilation system is recommended.^[2]

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side shields or goggles. If there is a splash hazard, a face shield is also recommended.
- Hand Protection: Use impervious chemical-resistant gloves.
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved dust respirator should be worn.^[2]

- Body Protection: Wear a lab coat or other protective clothing to prevent skin contact. In situations with a higher risk of exposure, protective boots may be necessary.

3. Handling Procedures:

- Avoid the formation of dust.[\[2\]](#)
- Minimize exposure to light, heat, and air to prevent isomerization and degradation.[\[1\]](#) Store in a tightly closed, light-proof container under an inert gas, such as nitrogen or argon, and in a freezer.
- After handling, wash hands thoroughly.
- Contaminated clothing should be removed and washed before reuse.[\[2\]](#)

4. First Aid Measures:

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention if irritation persists.
- In case of skin contact: Wash off with soap and plenty of water.[\[2\]](#)[\[3\]](#) Remove contaminated clothing. If skin irritation occurs, get medical advice.
- If inhaled: Move the person into fresh air.[\[2\]](#)[\[3\]](#) If not breathing, give artificial respiration.[\[2\]](#)[\[3\]](#) If you feel unwell, seek medical advice.
- If swallowed: Rinse mouth with water.[\[2\]](#)[\[3\]](#) Do not induce vomiting. Never give anything by mouth to an unconscious person.[\[2\]](#)[\[3\]](#) If feeling unwell, consult a doctor.

Disposal Plan: Managing **13-cis-Lycopene** Waste

Proper disposal of **13-cis-Lycopene** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

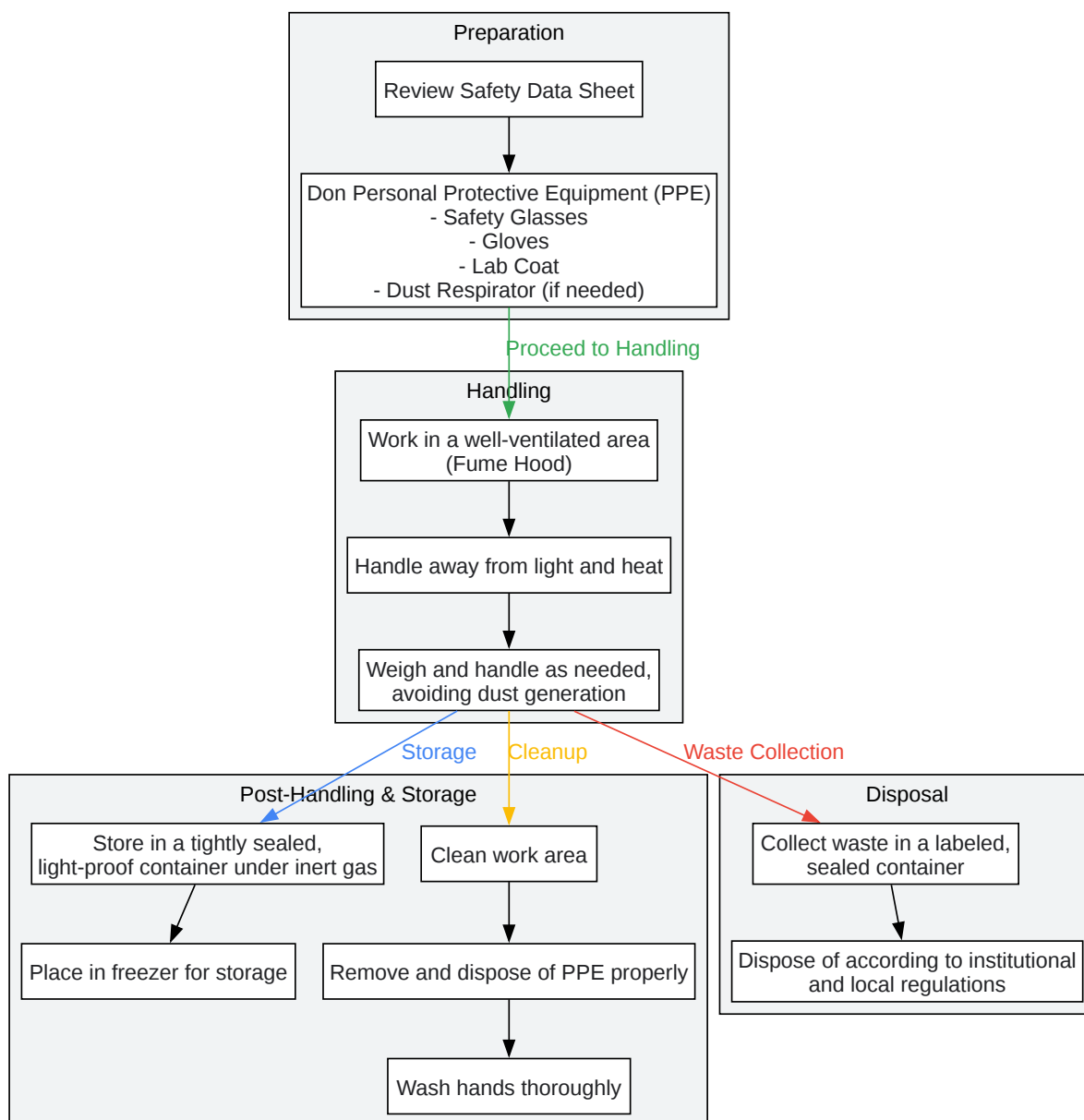
- Waste Chemical: Dispose of waste material in accordance with national and local regulations. Do not mix with other waste.

- Contaminated Containers: Handle uncleaned containers as you would the product itself. Leave chemicals in their original containers for disposal. Do not let the product enter drains.

Quantitative Safety Data Summary

Parameter	Value	Source
Physical State	Solid, Crystal - Powder	
Color	Red	
Melting Point	169°C (decomposes)	
CAS Number	502-65-8 (for Lycopene)	
Hazard Class	Not a hazardous substance or mixture	[3]

Experimental Workflow for Handling 13-cis-Lycopene



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Caption: Workflow for the safe handling and disposal of **13-cis-Lycopene**.

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- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling 13-cis-Lycopene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082249#personal-protective-equipment-for-handling-13-cis-lycopene]

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